

Navigating the Safe Disposal of SR9186: A Procedural Guide

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Compound of Interest

Compound Name: SR9186

Cat. No.: B609158

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For Immediate Reference: Treat **SR9186** as a chemical waste product. Do not dispose of down the drain or in regular trash.

Researchers and laboratory personnel handling **SR9186**, a selective CYP3A4 inhibitor, must adhere to stringent disposal protocols to ensure safety and regulatory compliance. While the substance is not classified as hazardous according to the Globally Harmonized System (GHS), a conservative approach to its disposal is recommended due to its bioactive nature and a lack of comprehensive long-term environmental impact data. Product literature often advises treating novel research chemicals as potentially hazardous.^[1]

This guide provides essential, step-by-step procedures for the proper disposal of **SR9186**, ensuring the safety of laboratory personnel and the protection of the environment.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves. Handle **SR9186** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any airborne particles.

Step-by-Step Disposal Protocol for SR9186

The following procedure outlines the recommended steps for the safe disposal of unwanted **SR9186** and its containers.

- Segregation: Do not mix **SR9186** waste with other waste streams. It should be segregated as a non-halogenated organic solid waste. If it is in a solution, the solvent will dictate the appropriate liquid waste stream.
- Waste Container Labeling:
 - Use a designated, chemically compatible, and clearly labeled waste container.
 - The label should include:
 - The words "Hazardous Waste" (as a precautionary measure).
 - The full chemical name: N-(4'-cyano[1,1'-biphenyl]-4-yl)-N'-[4-(3H-imidazo[4,5-b]pyridin-7-yl)phenyl]-urea.
 - The CAS Number: 1361414-26-7.
 - An indication of the hazards (e.g., "Bioactive," "Handle with Caution").
 - The accumulation start date.
 - The name of the principal investigator and the laboratory location.
- Accumulation of Waste:
 - Solid Waste: Collect unused or expired **SR9186** powder in its original container or a suitable, well-sealed secondary container.
 - Contaminated Labware: Disposable items such as pipette tips, tubes, and gloves that have come into contact with **SR9186** should be placed in a designated, sealed waste bag or container.
 - Liquid Waste: Solutions of **SR9186** should be collected in a designated, leak-proof liquid waste container. Do not mix with incompatible solvents.
- Storage of Waste: Store the sealed waste container in a designated satellite accumulation area within the laboratory. This area should be away from general traffic, drains, and sources of ignition.

- Arranging for Disposal: Contact your institution's Environmental Health and Safety (EH&S) department to schedule a pickup for the chemical waste. Follow all institutional procedures for waste manifest and pickup.

Chemical and Physical Properties of SR9186

A summary of the key properties of **SR9186** is provided in the table below for easy reference.

Property	Value
Chemical Name	N-(4'-cyano[1,1'-biphenyl]-4-yl)-N'-[4-(3H-imidazo[4,5-b]pyridin-7-yl)phenyl]-urea
Synonyms	ML368
CAS Number	1361414-26-7
Molecular Formula	C ₂₆ H ₁₈ N ₆ O
Molecular Weight	430.5 g/mol
Appearance	Solid
Solubility	Soluble in DMSO and Dimethylformamide
Storage	Store at -20°C

Data sourced from supplier safety and product information sheets.[\[1\]](#)

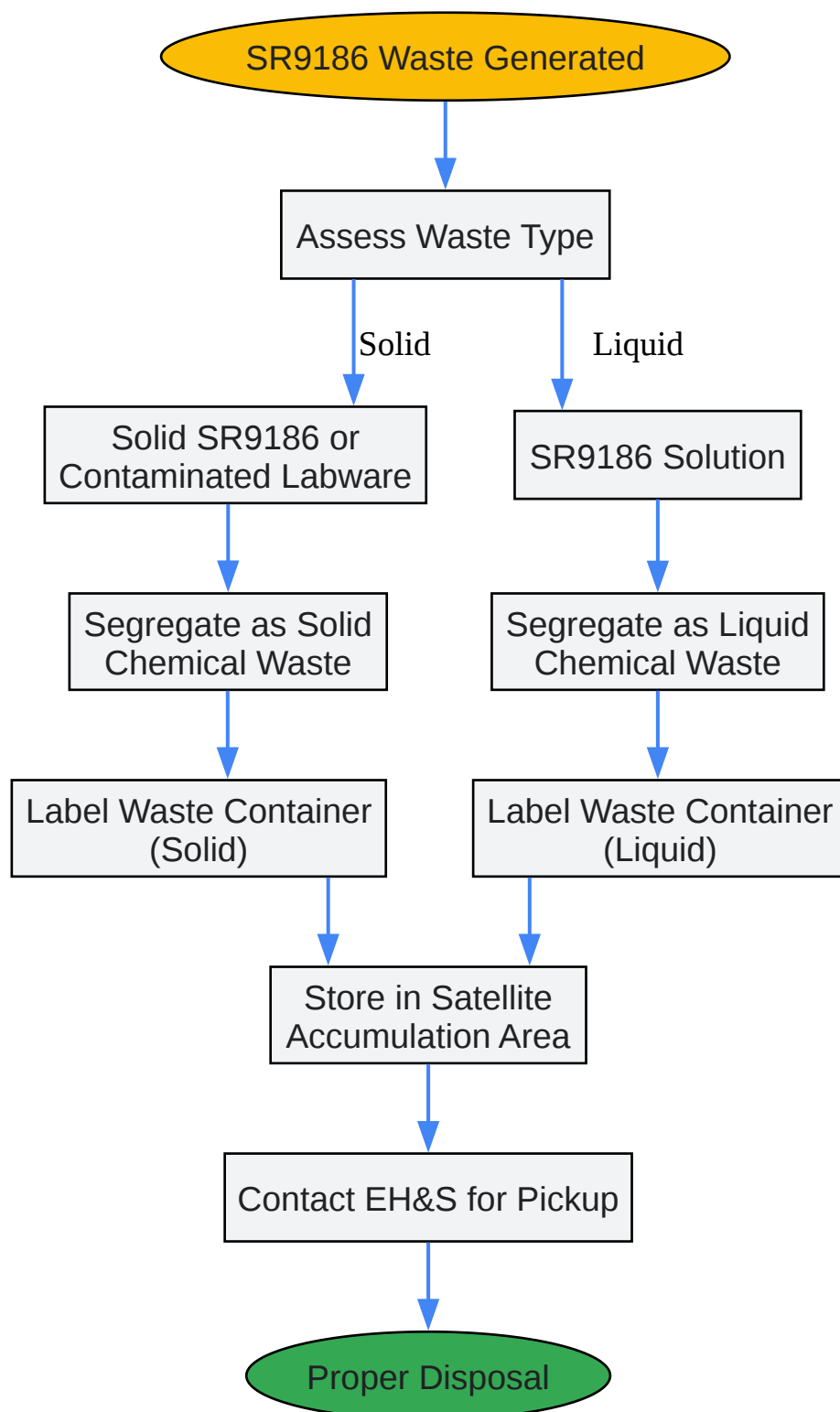
Experimental Protocols Cited

The proper handling and disposal of **SR9186** are critical in the context of its use in research. It is primarily used as a selective inhibitor of the cytochrome P450 isoform CYP3A4.[\[2\]](#)

Experimental protocols involving **SR9186** typically involve its dissolution in solvents like DMSO for in vitro assays. All materials and solutions from such experiments should be considered chemical waste and disposed of according to the procedures outlined above.

Logical Workflow for SR9186 Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **SR9186**.



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References

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